

Bis-Tos-PEG7 storage and handling instructions

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Compound of Interest

Compound Name: *Bis-Tos-PEG7*

Cat. No.: *B1587527*

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Application Note: Bis-Tos-PEG7

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis-Tos-PEG7, also known as Heptaethylene glycol di(p-toluenesulfonate), is a bifunctional, PEG-based linker commonly utilized in bioconjugation and the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1] PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to its ubiquitination and subsequent degradation by the proteasome. The polyethylene glycol (PEG) spacer in **Bis-Tos-PEG7** enhances the solubility and improves the pharmacokinetic properties of the resulting conjugates.[2][3] The terminal tosylate (Tos) groups are excellent leaving groups for nucleophilic substitution reactions, enabling covalent linkage to functional groups such as amines and thiols on biomolecules.[2] Proper storage and handling of this reagent are critical to maintain its integrity and ensure reproducible results in experimental applications.

Storage and Handling

To ensure the stability and long-term viability of **Bis-Tos-PEG7**, adherence to the following storage and handling protocols is essential.

Storage Conditions

The stability of **Bis-Tos-PEG7** is dependent on its form (pure compound or in solvent) and the storage temperature.[1]

Table 1: Recommended Storage Conditions for **Bis-Tos-PEG7**

Form	Storage Temperature	Duration
Pure Compound (Solid/Liquid)	-20°C	Up to 3 years[1]
0 - 4°C	Short-term (days to weeks)[4]	
In Solvent	-80°C	Up to 6 months[1]
-20°C	Up to 1 month[1]	

Note: The compound is typically stable for several weeks at ambient temperature, as is common during shipping.[4][5]

Handling Procedures

Bis-Tos-PEG7 should be handled in a laboratory setting using standard safety practices. Use in a well-ventilated area and avoid direct contact with skin and eyes.[6]

Table 2: Personal Protective Equipment (PPE) and Safety Recommendations

Precaution	Recommendation	Rationale
Engineering Controls	Use in a chemical fume hood or well-ventilated area.	To minimize inhalation exposure.
Eye Protection	Wear safety glasses with side shields.	To prevent accidental splashes to the eyes.[6]
Hand Protection	Wear compatible chemical-resistant gloves (e.g., nitrile).	To avoid skin contact.[6]
Hygiene	Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[6]	To prevent ingestion.

Experimental Protocols

Protocol for Preparation of Stock Solutions

Bis-Tos-PEG7 is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO).^[5]

Objective: To prepare a concentrated stock solution of **Bis-Tos-PEG7** for use in subsequent experiments.

Materials:

- **Bis-Tos-PEG7**
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

Procedure:

- Allow the **Bis-Tos-PEG7** container to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh the desired amount of **Bis-Tos-PEG7** in a sterile vial.
- Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., 10 mM or 50 mM).
- Vortex or sonicate briefly until the compound is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term use or -20°C for shorter-term use, as specified in Table 1.^[1]

Protocol for Assessing Compound Stability (Example)

Objective: To assess the stability of a **Bis-Tos-PEG7** stock solution under specific storage conditions.

Materials:

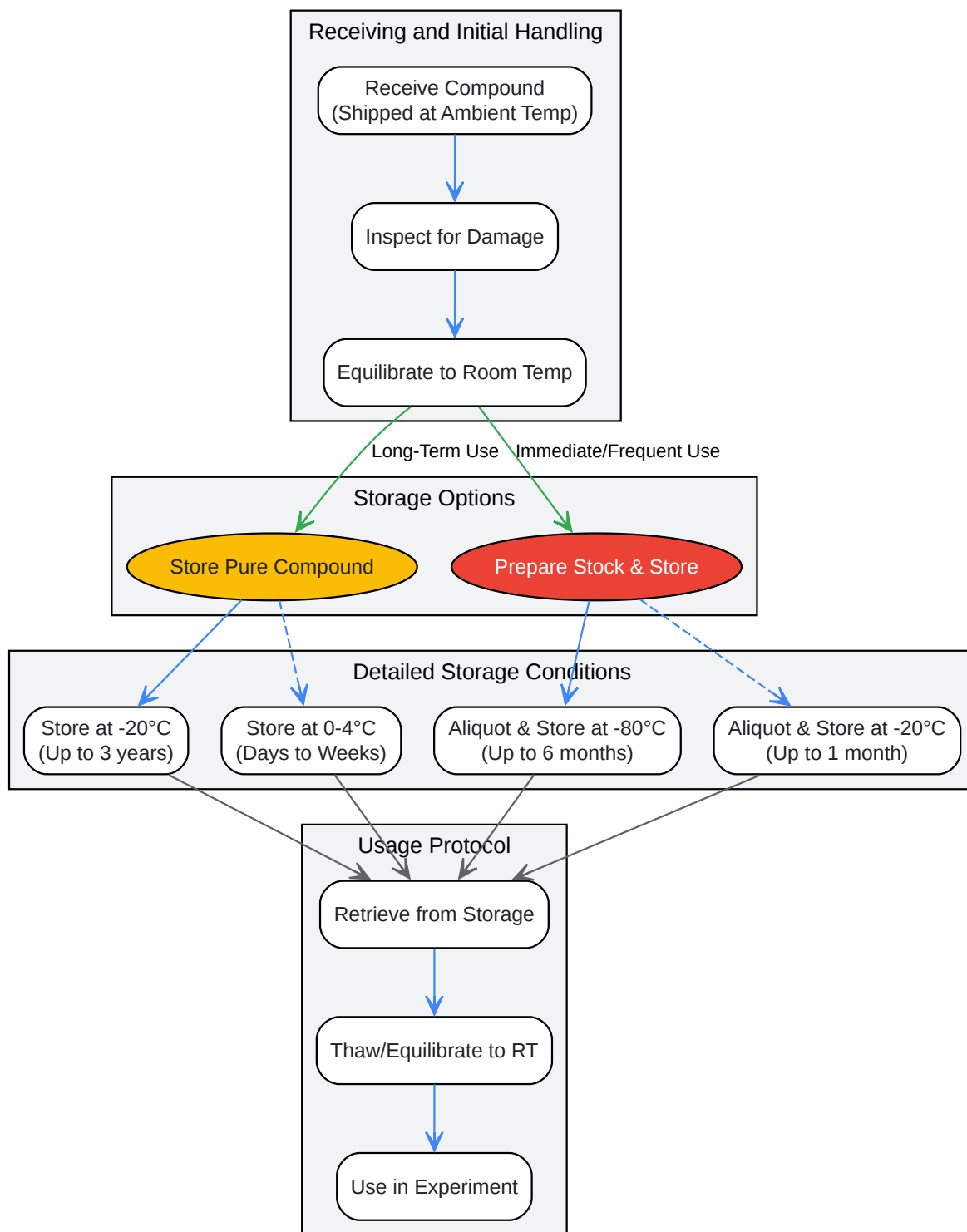
- **Bis-Tos-PEG7** stock solution (e.g., in DMSO)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18)
- Appropriate mobile phase solvents (e.g., acetonitrile, water with 0.1% formic acid)
- UV detector

Procedure:

- **Time-Zero Analysis (T=0):** Immediately after preparing the stock solution, dilute a small aliquot to a suitable concentration for HPLC analysis. Inject the sample and record the chromatogram. The main peak corresponding to **Bis-Tos-PEG7** should be integrated, and its area recorded as the initial value (100%).
- **Sample Storage:** Store the stock solution aliquots under the desired test conditions (e.g., room temperature, 4°C, -20°C).
- **Time-Point Analysis:** At predetermined time points (e.g., 24 hours, 48 hours, 1 week, 1 month), retrieve one aliquot from storage.
- Allow the aliquot to thaw completely and equilibrate to room temperature.
- Prepare the sample for HPLC analysis using the same dilution factor as the T=0 sample.
- Inject the sample and record the chromatogram using the identical HPLC method.
- **Data Analysis:** Compare the peak area of **Bis-Tos-PEG7** at each time point to the T=0 peak area. The appearance of new peaks may indicate degradation. Calculate the percentage of the remaining compound at each time point.

Visualized Workflow and Logic

The following diagrams illustrate the recommended workflow for handling and storing **Bis-Tos-PEG7**.



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Caption: Workflow for **Bis-Tos-PEG7** receiving, storage, and use.

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